

Technical Guide: 2-Chloro-4-aminobenzonitrile vs. N,N-Dibutyl Derivative

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Compound of Interest

Compound Name: 2-Chloro-4-(dibutylamino)benzonitrile

CAS No.: 821777-08-6

Cat. No.: B13851478

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Comparative Analysis of Physicochemical Properties, Synthesis, and Applications

Executive Summary

2-Chloro-4-aminobenzonitrile (CAS 20925-27-3) is a critical bifunctional intermediate featuring an electron-withdrawing nitrile/chloro pair and an electron-donating primary amine. It serves as a primary building block for quinazoline-based kinase inhibitors, disperse azo dyes, and agrochemicals.

Its N,N-dibutyl derivative (**2-chloro-4-(dibutylamino)benzonitrile**) represents a strategic lipophilic modification. By replacing the active hydrogens of the primary amine with butyl chains, the derivative exhibits drastically altered solubility, crystalline packing, and electronic absorption properties. This modification is typically employed to enhance solubility in non-polar matrices (e.g., polymers, lipid bilayers) or to tune the spectral properties of push-pull chromophores in materials science.

Chemical Identity & Structural Analysis[1][2][3][4]

Nomenclature Disambiguation

- Target Molecule: 2-chloro-4-aminobenzonitrile.[1][2][3]
- IUPAC Name: 4-amino-2-chlorobenzonitrile.[3][4][5]
- Numbering Logic: The nitrile carbon is C1.[6] The chloro group is at C2, and the amino group is at C4.
- Note: Do not confuse with 2-amino-4-chlorobenzonitrile (CAS 38487-86-4), a structural isomer with distinct reactivity.

Comparative Physicochemical Profile

Property	Parent: 2-Chloro-4-aminobenzonitrile	Derivative: 2-Chloro-4-(dibutylamino)benzonitrile
Structure	Primary Aniline ()	Tertiary Aniline ()
CAS Number	20925-27-3	Not widely listed (Analogous to CAS 97-13-2 class)
Molecular Weight	152.58 g/mol	264.80 g/mol
Physical State	Crystalline Solid (mp 108–110 °C)	Viscous Oil or Low-Melting Solid
LogP (Lipophilicity)	~1.9 (Moderate)	~5.8 (High)
H-Bond Donors	2	0
Water Solubility	Low (< 1 mg/mL)	Negligible (Insoluble)
Electronic Character	Moderate Donor (Aniline)	Strong Donor (+I effect of alkyls)
Primary Application	Synthesis Intermediate (reactive handle)	Functional Material (dye/NLO component)

Electronic "Push-Pull" Systems

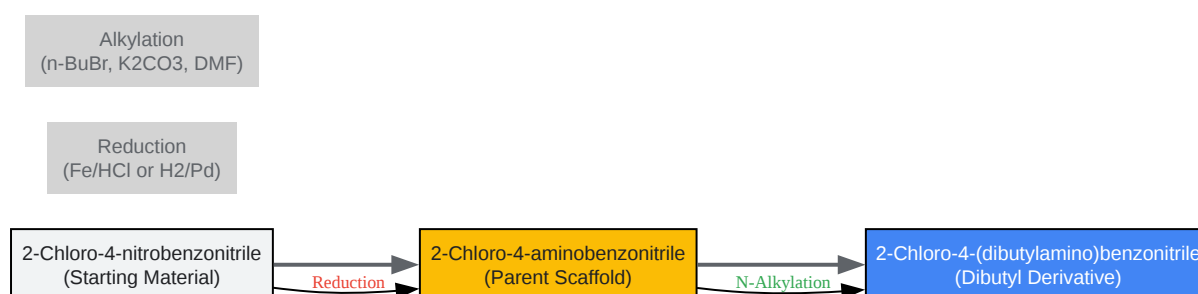
Both molecules exhibit a "push-pull" electronic structure, essential for their color and reactivity.

- Pull: The cyano () and chloro () groups withdraw electron density from the ring.
- Push: The amino group donates electron density into the ring.
- The Difference: The dibutyl group enhances the electron-donating strength of the nitrogen via the inductive effect () of the butyl chains and hyperconjugation. This typically results in a bathochromic shift (red shift) in UV-Vis absorption, making the derivative valuable for optimizing the color of disperse dyes.

Synthesis & Manufacturing Pathways

The synthesis of the dibutyl derivative typically proceeds via the nucleophilic alkylation of the parent amine.

Pathway Diagram (DOT Visualization)



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Figure 1: Synthetic route from the nitro precursor to the lipophilic dibutyl derivative.

Experimental Protocol: Synthesis of Dibutyl Derivative

Objective: Convert 2-chloro-4-aminobenzonitrile to **2-chloro-4-(dibutylamino)benzonitrile** via nucleophilic substitution.

Reagents:

- 2-Chloro-4-aminobenzonitrile (1.0 eq)
- 1-Bromobutane (2.5 eq)
- Potassium Carbonate () (3.0 eq)
- Potassium Iodide (KI) (0.1 eq, catalyst)
- Solvent: DMF (Dimethylformamide) or Acetonitrile

Procedure:

- Setup: In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve 2-chloro-4-aminobenzonitrile (e.g., 1.52 g, 10 mmol) in DMF (15 mL).
- Addition: Add (4.14 g, 30 mmol) and catalytic KI (166 mg, 1 mmol). Add 1-bromobutane (3.43 g, 25 mmol) dropwise.
- Reaction: Heat the mixture to 90–100 °C for 12–24 hours. Monitor reaction progress via TLC (eluent: Hexane/EtOAc 8:2). The primary amine spot () should disappear, replaced by the higher running tertiary amine spot ().
- Work-up: Cool to room temperature. Pour the mixture into ice-cold water (100 mL). Extract with Ethyl Acetate ().
- Purification: Wash the combined organic layers with brine, dry over

, and concentrate in vacuo. Purify the crude oil using silica gel column chromatography (Gradient: 100% Hexane

5% EtOAc in Hexane).

- Yield: Expect a yellow viscous oil or low-melting solid (Yield: 75–85%).

Reactivity & Stability Profile

Chemical Reactivity Differences

The core difference lies in the availability of the nitrogen lone pair and the N-H protons.

Reaction Type	Parent (Primary Amine)	Dibutyl Derivative (Tertiary Amine)	Mechanism/Reason
Diazotization	High Reactivity	Inert	Parent has protons required for diazonium salt formation (). Derivative lacks protons.
Acylation	Reactive	Inert	Parent forms amides (e.g., with acetic anhydride). Derivative cannot form stable amides.
Electrophilic Subst.	Activated	Highly Activated	Dibutyl group is a stronger electron donor, making the ring more susceptible to electrophilic attack (e.g., halogenation) at the C3/C5 positions.
Oxidation	Stable	Susceptible	Tertiary amines can undergo oxidative dealkylation (N-dealkylation) by metabolic enzymes (CYP450) or strong oxidants.

Stability Considerations

- Parent: Stable in air. Darkens upon prolonged light exposure due to oxidation of the primary amine.

- Dibutyl Derivative: chemically stable but prone to N-oxide formation if exposed to peroxides. The lipophilicity makes it difficult to remove from biological systems, potentially leading to bioaccumulation in toxicity studies.

Applications in Research & Industry

Pharmaceutical Chemistry

- Parent: Used as a scaffold for Quinazoline synthesis. The primary amine reacts with formamidine acetate to close the pyrimidine ring.
 - Example: Synthesis of Lapatinib analogs (EGFR inhibitors).
- Dibutyl Derivative: rarely used as a drug active due to high LogP (>5), which violates Lipinski's Rule of 5 (poor oral bioavailability). However, it is used as a lipophilic probe to study receptor binding pockets where hydrophobic interactions are dominant.

Material Science (Dyes & Polymers)

- Disperse Dyes: The dibutyl derivative is a classic "coupling component" for azo dyes used on polyester fibers.
 - Mechanism:[\[2\]](#)[\[3\]](#)[\[6\]](#) Polyester is hydrophobic. The butyl chains act as an "anchor," increasing the dye's affinity for the fiber and improving wash fastness.
 - Color: The dibutyl group pushes the absorption maximum to longer wavelengths (Red/Violet) compared to the parent (Yellow/Orange).

Analytical Standards

- The dibutyl derivative serves as an impurity standard in the manufacturing of the parent compound if alkyl halides are used in the vicinity, or as an internal standard for HPLC analysis of lipophilic amines due to its distinct retention time.

References

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